

Application Notes & Protocols for the Quantification of Spironolactone and its Metabolites

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Compound of Interest

Compound Name: *Spiramilactone B*

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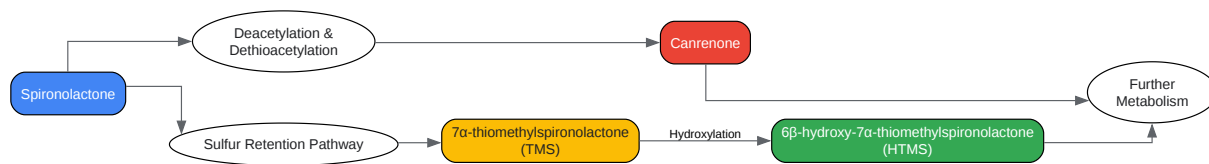
Introduction

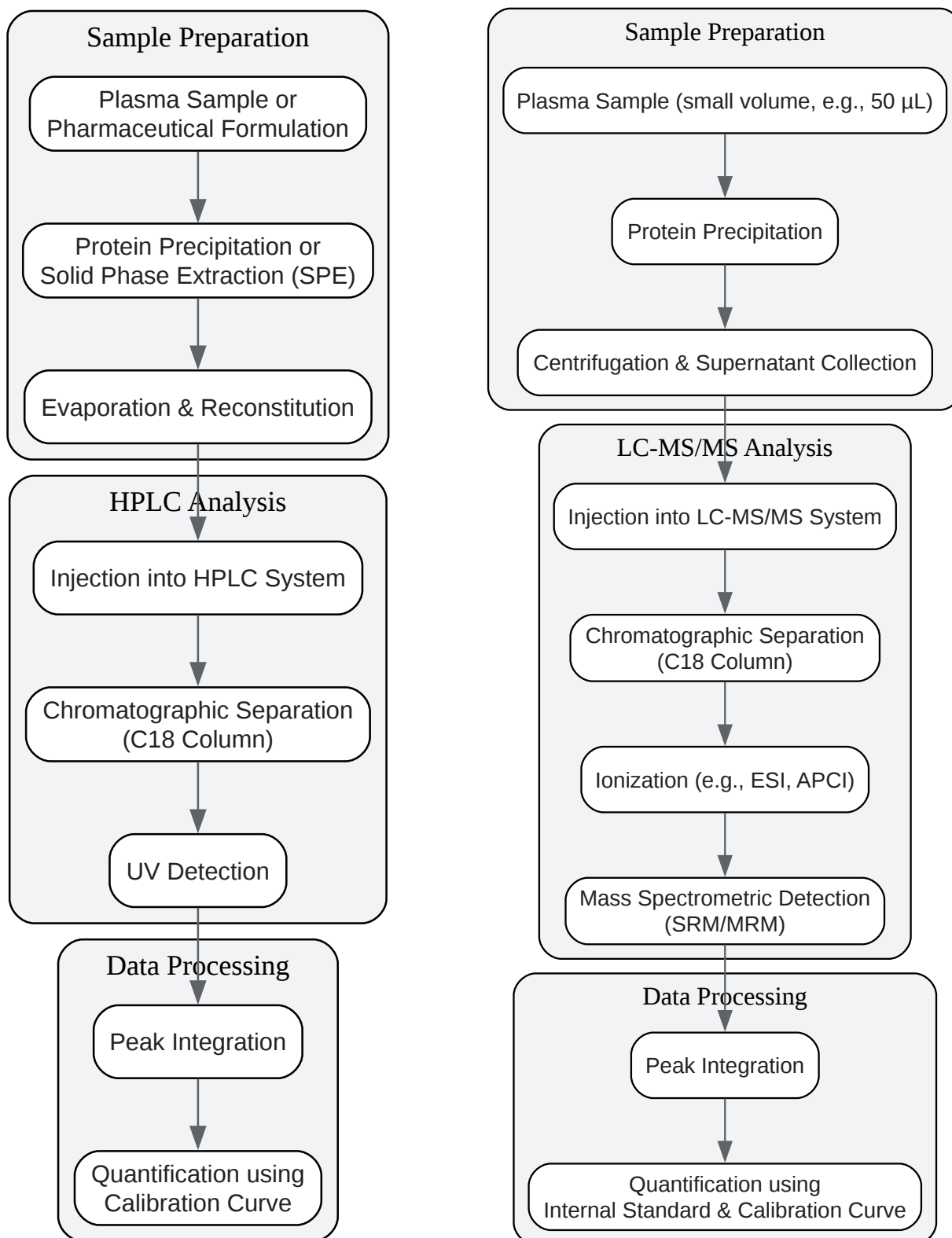
Spironolactone is a synthetic steroidal aldosterone antagonist used as a potassium-sparing diuretic. It is extensively metabolized in the body to several active metabolites, which contribute significantly to its therapeutic effects. Accurate and reliable quantification of spironolactone and its primary metabolites, such as canrenone and 7 α -thiomethylspironolactone, is crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control of pharmaceutical formulations.

This document provides detailed application notes and protocols for the analytical quantification of spironolactone and its key metabolites using high-performance liquid chromatography (HPLC) with UV detection and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway of Spironolactone

Spironolactone undergoes extensive metabolism, and no unchanged drug is found in the urine. [1] The metabolites can be broadly categorized into two groups: those where the sulfur moiety is removed and those where it is retained. [1] Canrenone is a major active metabolite in which the thioacetate group is removed. [1][2] Other significant active metabolites retain the sulfur atom, such as 7 α -thiomethylspironolactone (TMS) and 6 β -hydroxy-7 α -thiomethylspironolactone (HTMS). [2]





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References

- 1. The metabolism and biopharmaceutics of spironolactone in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
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